

Personal protective equipment for handling tert-Butyl bromoacetate

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Compound of Interest

Compound Name: *tert-Butyl bromoacetate*

Cat. No.: B143388

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Essential Guide to Handling tert-Butyl bromoacetate

This guide provides critical safety and logistical information for the handling and disposal of **tert-Butyl bromoacetate**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and operational integrity.

Chemical Properties and Hazards

tert-Butyl bromoacetate is a flammable and corrosive chemical that poses significant health risks upon exposure. It is crucial to understand its properties to handle it safely.

Property	Value	Citations
Synonyms	Acetic acid, bromo-, 1,1-dimethylethyl ester; t-Butyl bromoacetate	[1][2]
Appearance	Colorless to light yellow clear liquid	[3][2][4]
Molecular Formula	C6H11BrO2	[3]
CAS Number	5292-43-3	[1][3]
Flash Point	49 °C (120.2 °F) - closed cup	[5]
Primary Hazards	Flammable liquid and vapor, Harmful if swallowed, Causes severe skin burns and eye damage, May cause respiratory irritation, Lachrymator (substance which increases the flow of tears)	[1][3][2][4]
Incompatible Materials	Strong oxidizing agents, Strong bases	[1][6]

Personal Protective Equipment (PPE)

The correct selection and use of PPE are paramount to minimize exposure risk. The following table summarizes the required PPE for handling **tert-Butyl bromoacetate**.

Body Part	Required PPE	Citations
Eyes/Face	Tightly fitting safety goggles and a face shield.	[1][4][6]
Skin/Body	Chemical-resistant gloves (e.g., nitrile or neoprene), a flame-retardant lab coat, and appropriate protective clothing to prevent any possibility of skin contact.	[1][4][6]
Respiratory	All handling must be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH/MSHA-approved full-facepiece airline respirator in positive pressure mode is required.	[4][6]

Operational Plan: Handling and Disposal

This section provides a step-by-step protocol for the safe handling and disposal of **tert-Butyl bromoacetate**.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leaks.
- **Storage Location:** Store in a designated, approved flammable liquid storage area that is cool, dry, and well-ventilated.[1][4][7] The storage area should be separate from incompatible materials, particularly strong oxidizing agents and bases.[1][6]
- **Container Integrity:** Keep containers securely sealed when not in use.[1][3][7] Protect containers from physical damage and check regularly for leaks.[7]

- Temperature: Store at the manufacturer's recommended temperature, often between 0-6°C.
[4]
- Ignition Sources: Prohibit smoking, naked lights, heat, or any other ignition sources in the storage area.[7]

Handling and Use

- Location: All work must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]
- Personal Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[1][7]
Wash hands thoroughly with soap and water after handling.[1][7]
- Preventing Contact: Avoid all personal contact, including inhalation of vapors.[7] Wear the appropriate PPE as specified in the table above.
- Static Electricity: To prevent ignition from static discharge, earth all lines and equipment.[7]
Use spark-proof tools and explosion-proof equipment.[1][2][8] Ground and bond containers when transferring material.[2]
- Container Handling: Do not pressurize, cut, weld, or grind empty containers as they may contain explosive residual vapors.[2][7]

Spill Management

- Immediate Actions: In case of a spill, evacuate all non-essential personnel from the immediate area.[4] Eliminate all sources of ignition.[1]
- Ventilation: Ensure the area is well-ventilated to dissipate vapors.[4]
- Containment: Stop the leak if it is safe to do so.
- Cleanup: Absorb the spill with a non-combustible, inert material such as sand, earth, or vermiculite.[5][6] Place the absorbed material into a suitable, labeled container for hazardous waste disposal. Do not use plastic buckets.[7]

- Decontamination: Thoroughly decontaminate the spill area after the material has been removed.

First Aid Measures

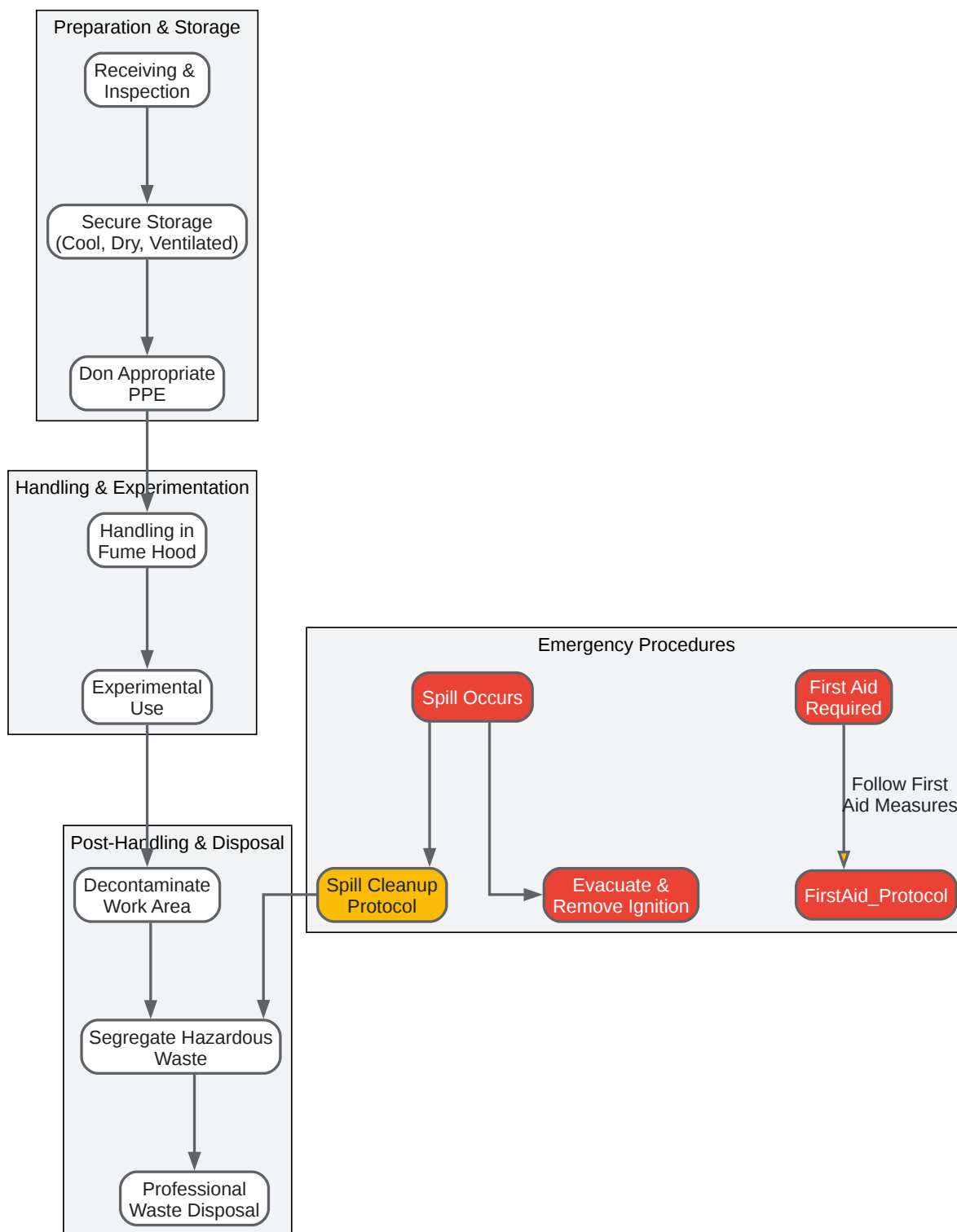
Exposure Route	First Aid Procedure	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][3][6]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention.	[1][3][6]
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.	[2][6]
Ingestion	DO NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.	[1][4][6]

Disposal Plan

- Regulations: All waste must be handled and disposed of in strict accordance with all local, state, and federal regulations.^[7]
- Waste Classification: **tert-Butyl bromoacetate** waste is classified as hazardous. It may fall under EPA hazardous waste numbers D001 for ignitability and D002 for corrosivity.^[7]
- Disposal Method: The preferred method of disposal is through a licensed professional waste disposal service or at an authorized incinerator equipped with an afterburner and scrubber.^[8]
- Container Disposal: Empty containers may retain explosive vapors and must be handled with care.^[7] Puncture containers to prevent re-use before disposal at an authorized landfill, if permitted by regulations.^[7]

Process Workflow

The following diagram illustrates the key stages of the handling and disposal process for **tert-Butyl bromoacetate**.



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Caption: Workflow for safe handling and disposal of **tert-Butyl bromoacetate**.

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